

long-term storage and stability of 5-Chloro-2-methylbenzoxazole

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Compound of Interest

Compound Name: 5-Chloro-2-methylbenzoxazole

Cat. No.: B095198

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Technical Support Center: 5-Chloro-2-methylbenzoxazole

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Welcome to the technical support guide for **5-Chloro-2-methylbenzoxazole** (CAS No. 19219-99-9). This document is intended for researchers, scientists, and drug development professionals to ensure the long-term stability and effective use of this compound in experimental settings. As a Senior Application Scientist, my goal is to provide you with not just procedures, but the scientific reasoning behind them to empower your research.

Part 1: Frequently Asked Questions (FAQs)

This section addresses the most common questions regarding the handling, storage, and properties of **5-Chloro-2-methylbenzoxazole**.

Q1: What are the ideal long-term storage conditions for **5-Chloro-2-methylbenzoxazole**?

For optimal long-term stability, **5-Chloro-2-methylbenzoxazole** should be stored at 2-8°C in a tightly sealed container.^[1] The key environmental factors to control are temperature, light, and moisture. The compound is a stable crystalline solid at room temperature, but refrigeration minimizes the potential for slow degradation over months or years.^{[2][3][4]} For periods exceeding one year, storage under an inert atmosphere (e.g., argon or nitrogen) is recommended to prevent oxidation.

Q2: What is the expected shelf-life of this compound?

When stored under the recommended conditions (2-8°C, protected from light, tightly sealed), the compound is expected to remain stable and meet a purity specification of $\geq 98\%$ for at least two years.^[1] However, for sensitive applications, it is best practice to re-analyze the purity of the material after one year or before initiating a new series of critical experiments.

Q3: What are the visible signs of degradation?

5-Chloro-2-methylbenzoxazole is typically a white to beige or light brown crystalline powder.

^[1] Signs of significant degradation may include:

- **Color Change:** A noticeable darkening to a deep brown or black color.
- **Change in Physical State:** Clumping, melting, or the appearance of an oily residue, which could indicate the absorption of moisture and subsequent hydrolysis.
- **Odor:** While the compound has a faint characteristic odor, a strong, acrid, or vinegary smell may suggest decomposition.^[4]

Q4: Is **5-Chloro-2-methylbenzoxazole** sensitive to light?

Yes. The material safety data sheet explicitly states to "Store protected from light".^[2]

Benzoxazole derivatives, in general, can be photoreactive.^[5] While the benzoxazole ring itself is relatively stable, prolonged exposure to UV or high-intensity light can promote degradation pathways.^[6] Always store the compound in an amber vial or in a light-blocking secondary container within the refrigerator or cold room.

Q5: How does humidity affect the stability of this compound?

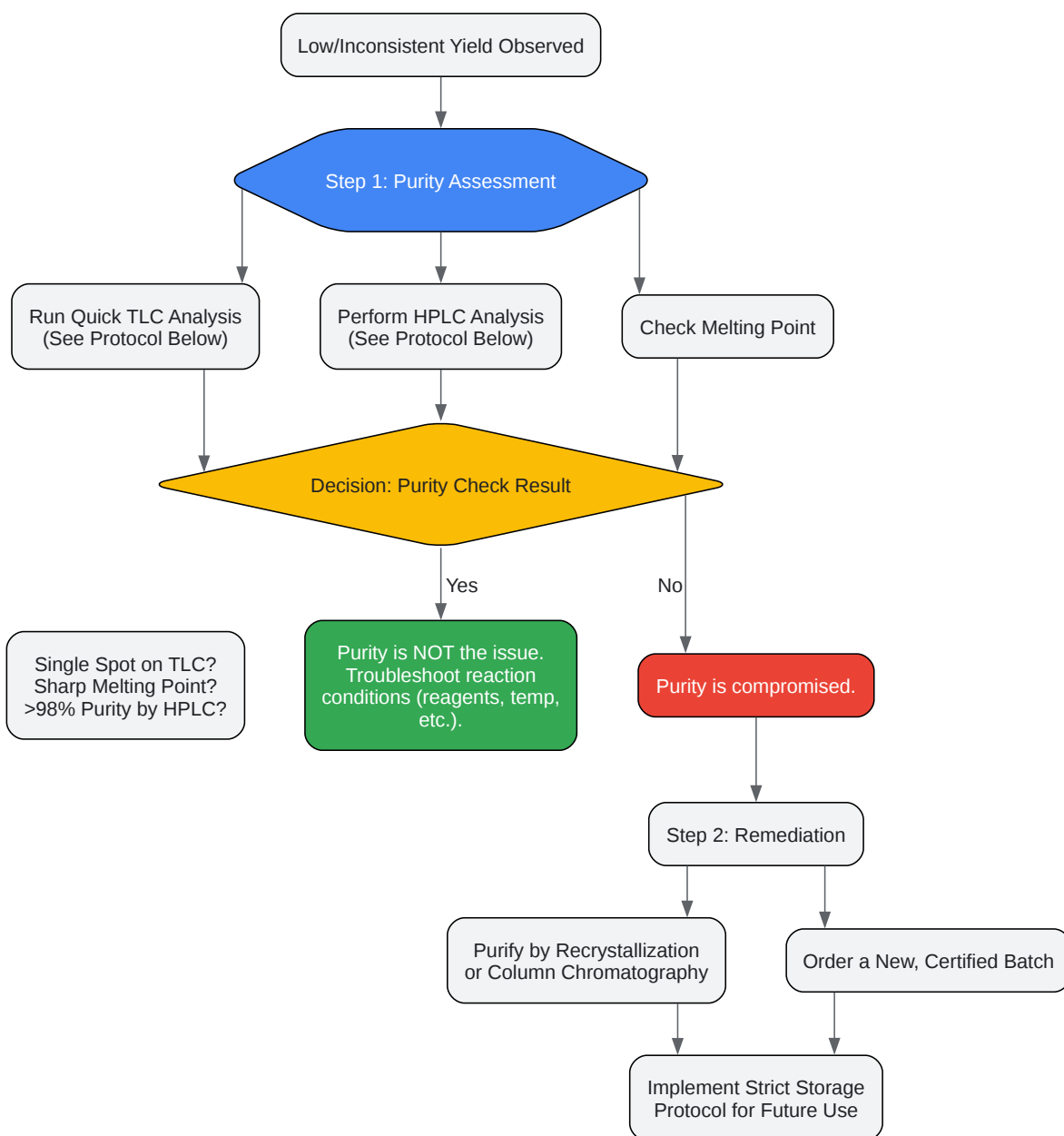
Humidity is a critical factor. The benzoxazole ring is susceptible to hydrolysis, especially under acidic or basic conditions, which can be initiated by adsorbed water. This process involves the cleavage of the oxazole ring to form N-(4-chloro-2-hydroxyphenyl)acetamide. Therefore, it is crucial to store it in a dry, well-ventilated area within a tightly closed container.^[2]^[7] Using a desiccator for storage is a highly recommended practice.

Part 2: Troubleshooting Guide

This section is designed to help you diagnose and solve specific problems you might encounter during your experiments that could be related to the stability or purity of **5-Chloro-2-methylbenzoxazole**.

Problem 1: Reduced or Inconsistent Yield in a Synthetic Reaction

- Scenario: You are using **5-Chloro-2-methylbenzoxazole** as a starting material in a reaction (e.g., nucleophilic substitution), but the yield is significantly lower than expected or varies between batches.
- Possible Cause: The purity of the starting material may have been compromised due to improper storage, leading to a lower concentration of the active reactant. The primary culprits are often moisture-induced hydrolysis or photodegradation.
- Troubleshooting Workflow:



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- Recommended Protocols:

Protocol 2.1: Quick Purity Check by Thin-Layer Chromatography (TLC)

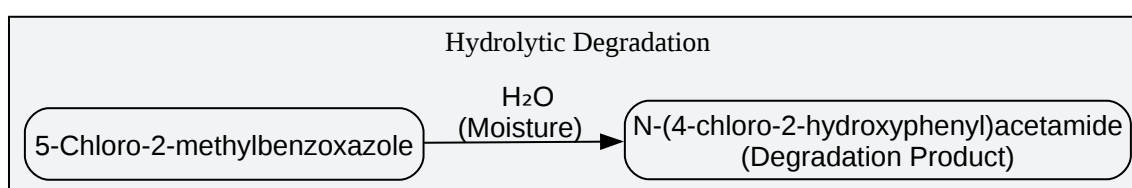
- Preparation: Prepare a 1 mg/mL solution of your **5-Chloro-2-methylbenzoxazole** in ethyl acetate.
- Stationary Phase: Use a standard silica gel TLC plate (e.g., Silica Gel 60 F254).
- Mobile Phase: A 9:1 mixture of Hexane:Ethyl Acetate is a good starting point. Adjust polarity as needed.
- Spotting: Spot a small amount of your solution onto the TLC plate.
- Development: Develop the plate in a chamber saturated with the mobile phase.
- Visualization: Visualize under UV light (254 nm).
- Analysis: A pure compound should show a single, well-defined spot. The presence of multiple spots, streaking, or a spot at the baseline indicates impurities or degradation.

Protocol 2.2: Purity Verification by HPLC A reverse-phase HPLC method can provide quantitative purity data.

- Column: C18 column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A gradient of Acetonitrile and Water (with 0.1% formic acid for Mass-Spec compatibility if needed) is effective. [8] * Start with 30% Acetonitrile, ramp to 95% over 10 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm or 290 nm. [9] 5. Sample Prep: Prepare a 0.1 mg/mL solution in Acetonitrile.
- Analysis: A pure sample will exhibit a single major peak. Degradation products will typically appear as earlier-eluting (more polar) peaks. Calculate the area percentage to determine purity.

Problem 2: Appearance of an Unexpected Peak in Analytical Data (LC-MS, NMR)

- Scenario: Your reaction mixture or purified product shows an unexpected mass or set of NMR signals that corresponds to a potential degradation product of **5-Chloro-2-methylbenzoxazole**.
- Possible Cause & Identification: The most likely degradation pathway is hydrolysis of the benzoxazole ring.
 - Hydrolysis Product: The expected product is N-(4-chloro-2-hydroxyphenyl)acetamide.
 - Mass Spectrometry: Look for a peak corresponding to the mass of this product $(M+H)^+ = 186.02$ g/mol . This represents the addition of one molecule of water (18.01 g/mol) to the parent compound (167.59 g/mol).
 - NMR Spectroscopy: In ^1H NMR, the appearance of a broad singlet for a phenolic -OH, a singlet for an amide N-H, and a new methyl singlet around ~2.1 ppm (characteristic of an acetamide group) would be strong evidence of this degradation product.
- Degradation Pathway:



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Hydrolysis pathway of **5-Chloro-2-methylbenzoxazole**.

- Solution: If the degradation product is detected, the material lot is compromised. It must be purified before use, or a new batch should be acquired. Review storage and handling procedures immediately to prevent recurrence. Ensure all solvents are anhydrous and reactions are run under an inert atmosphere if sensitivity is observed.

Part 3: Data Summary

This table summarizes the key stability and storage parameters for **5-Chloro-2-methylbenzoxazole**.

Parameter	Recommended Condition/Value	Rationale & Reference
Storage Temperature	2 - 8 °C	Minimizes thermal degradation and maintains long-term stability. [1]
Light Exposure	Store in darkness (amber vial)	Prevents potential photodegradation. Benzoxazoles can be photoreactive. [2][5]
Atmosphere	Tightly sealed container; Inert gas for >1 year	Prevents moisture absorption and hydrolysis; mitigates oxidation. [2][7]
Incompatibilities	Strong oxidizing agents	Avoids potential hazardous reactions. [2]
Primary Degradation	Hydrolysis	The benzoxazole ring can be cleaved by water to form an acetamide derivative. [10]
Purity Specification	≥98% (GC)	Standard purity for use in most synthetic and research applications. [1]

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